

An In-depth Technical Guide to the Cobalt-Zinc Binary System Phase Diagram

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Compound of Interest

Compound Name: Cobalt-ZINC

Cat. No.: B8468989

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **cobalt-zinc** (Co-Zn) binary system, focusing on its phase diagram, crystallographic data of the constituent phases, and the experimental methodologies used for their determination. This information is critical for materials science research and has potential applications in various fields, including the development of novel alloys and drug delivery systems.

Introduction to the Cobalt-Zinc System

The **cobalt-zinc** binary alloy system is characterized by a series of intermediate phases and invariant reactions, making it a subject of interest for understanding fundamental metallurgical principles. The phase diagram provides a map of the stable phases at different temperatures and compositions, which is essential for predicting the microstructure and properties of Co-Zn alloys.

The Co-Zn Phase Diagram

The Co-Zn phase diagram is complex, featuring several intermetallic compounds and a number of peritectic and eutectic reactions. Understanding these transformations is key to controlling the material's properties.

Invariant Reactions

The invariant reactions in the Co-Zn system are critical points in the phase diagram where three phases are in equilibrium. These reactions occur at a constant temperature and composition. The key invariant reactions are summarized in Table 1.[\[1\]](#)

Table 1: Invariant Reactions in the **Cobalt-Zinc** Binary System

Reaction Type	Temperature (°C)	Composition (at. % Zn)	Phases Involved
Peritectic	~996	~15	$L + (\alpha\text{Co}) \leftrightarrow (\beta\text{Co})$
Peritectic	899	48.5	$L + \beta \leftrightarrow \gamma$
Peritectic	882	64.5	$L + \gamma \leftrightarrow \gamma_1$
Eutectic	880	78	$L \leftrightarrow \gamma_1 + \delta_1$
Peritectoid	835	49.5	$\beta + \gamma \leftrightarrow \beta_1$
Peritectic	759	86	$L + \delta_1 \leftrightarrow \delta$
Peritectic	640	88	$L + \delta \leftrightarrow \zeta$
Eutectic	424	99.1	$L \leftrightarrow \zeta + (\eta\text{Zn})$

Intermetallic Phases

The Co-Zn system is characterized by the formation of several intermetallic compounds, each with a distinct crystal structure. These phases play a crucial role in determining the overall properties of the alloys. The crystallographic data for these phases are presented in Table 2. The Co-Zn binary phase diagram shows four intermediate phases at 450 °C: β_1 -CoZn, γ -Co₅Zn₂₁, γ_1 -CoZn₇, and γ_2 -CoZn₁₃.[\[1\]](#) The γ_2 -CoZn₁₃ intermetallic compound is not present at 600 °C.[\[1\]](#)

Table 2: Crystallographic Data of Phases in the **Cobalt-Zinc** Binary System

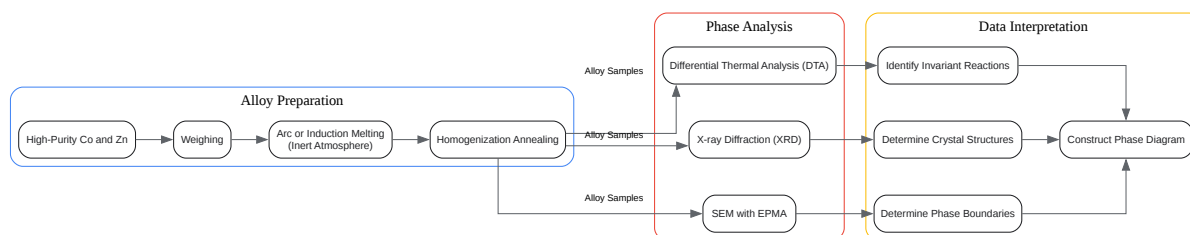
Phase	Formula	Pearson Symbol	Space Group	Prototype
(α Co)	Co	cF4	Fm-3m	Cu
(β Co)	Co	hP2	P6 ₃ /mmc	Mg
β	CoZn	cP2	Pm-3m	CsCl
β_1	CoZn	cP2	Pm-3m	CsCl
γ	Co ₅ Zn ₂₁	cI52	I-43m	Cu ₅ Zn ₈
γ_1	CoZn ₇	hP108	P6 ₃ /mmc	Mg
γ_2	CoZn ₁₃			
δ	CoZn ₁₅			
ζ	CoZn ₁₆	mP34	P2 ₁ /c	Mg
(η Zn)	Zn	hP2	P6 ₃ /mmc	

Experimental Determination of the Phase Diagram

The determination of a phase diagram is a meticulous process involving various experimental techniques to identify phase boundaries and invariant reactions.

Sample Preparation and Synthesis

The initial step involves the preparation of a series of Co-Zn alloys with varying compositions.



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Experimental workflow for Co-Zn phase diagram determination.

Experimental Protocol: Alloy Synthesis

- **Materials:** High-purity cobalt (99.99%) and zinc (99.99%) are used as starting materials.
- **Weighing and Alloying:** The elements are weighed to achieve the desired compositions. The alloys are typically prepared by arc melting or induction melting in an inert atmosphere (e.g., argon) to prevent oxidation.
- **Homogenization:** The as-cast alloys are sealed in quartz ampoules under vacuum and subjected to a homogenization anneal at a temperature just below the solidus for an extended period (e.g., several hundred hours) to ensure a uniform distribution of the constituent elements. The samples are then quenched in water to retain the high-temperature phase structure.

Analytical Techniques

A combination of thermal and structural analysis techniques is employed to characterize the prepared alloys.

Experimental Protocol: Differential Thermal Analysis (DTA)

- **Sample Preparation:** Small, representative samples of the homogenized alloys are placed in alumina or graphite crucibles.
- **Analysis:** The samples are heated and cooled at a controlled rate (e.g., 5-10 °C/min) in a DTA apparatus. The difference in temperature between the sample and a reference material is recorded as a function of temperature.
- **Data Interpretation:** Endothermic and exothermic peaks in the DTA curves correspond to phase transformations, such as melting, solidification, and solid-state reactions. The onset temperatures of these peaks are used to determine the temperatures of the invariant reactions and the liquidus and solidus lines.

Experimental Protocol: X-ray Diffraction (XRD)

- **Sample Preparation:** The homogenized and quenched alloy samples are ground into a fine powder.
- **Analysis:** The powder is subjected to X-ray diffraction analysis using a diffractometer with, for example, Cu K α radiation. The diffraction pattern (intensity versus 2θ angle) is recorded.
- **Data Interpretation:** The positions and intensities of the diffraction peaks are used to identify the crystal structures of the phases present in the alloy at the quenching temperature. By analyzing alloys with different compositions, the solubility limits of the solid phases can be determined.

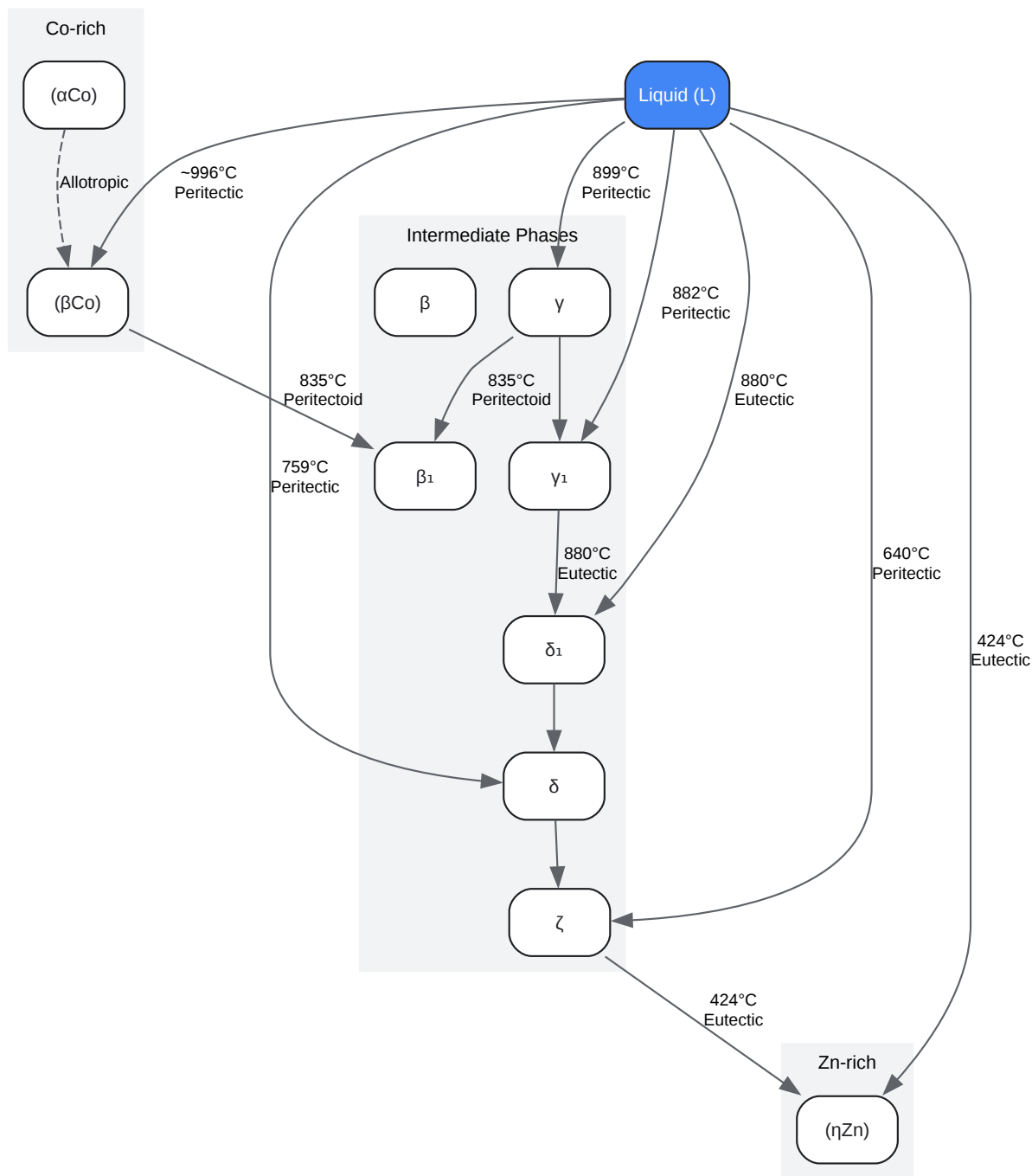
Experimental Protocol: Scanning Electron Microscopy (SEM) and Electron Probe Microanalysis (EPMA)

- **Sample Preparation:** The annealed and quenched samples are mounted, polished to a mirror finish, and sometimes etched to reveal the microstructure.
- **Analysis:** The microstructure of the samples is observed using a scanning electron microscope. The chemical composition of the different phases is quantitatively determined using an electron probe microanalyzer.

- Data Interpretation: SEM imaging reveals the morphology and distribution of the phases. EPMA provides the precise compositions of the coexisting phases, which are crucial for defining the phase boundaries in the diagram.

Signaling Pathways and Logical Relationships

The relationships between the different phases in the Co-Zn system as a function of temperature can be visualized as a logical flow.



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Phase transformation pathways in the Co-Zn system.

Conclusion

The **cobalt-zinc** binary phase diagram is a valuable tool for materials scientists and engineers. A thorough understanding of the phase equilibria, crystal structures, and the experimental techniques used for their determination is essential for the design and development of new materials with tailored properties. This guide provides a foundational understanding of this complex and important alloy system.

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References

- 1. ysxbcn.com [ysxbcn.com]
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